

A Technical Guide to the Discovery, Properties, and Bioactivity of Licraside

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Compound of Interest

Compound Name: *Licraside*

Cat. No.: *B1675308*

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Prepared for: Researchers, Scientists, and Drug Development Professionals

Abstract

Licraside, a flavonoid glycoside also known as Licuroside or Liquiritigenin-4'-apiosyl-glucoside, is a natural compound isolated from the roots and rhizomes of *Glycyrrhiza* species, particularly *Glycyrrhiza uralensis* (Licorice). This document provides a comprehensive overview of **Licraside**, detailing its discovery through isolation, its physicochemical properties, and its significant biological activities. Notably, **Licraside** has demonstrated potential as a tyrosinase inhibitor, an antioxidant, and an anti-inflammatory agent. This guide summarizes key quantitative data, provides detailed experimental protocols for its isolation and analysis, and visualizes the cellular signaling pathways influenced by licorice flavonoids, including **Licraside**.

Table 1: Physicochemical Properties of Licraside

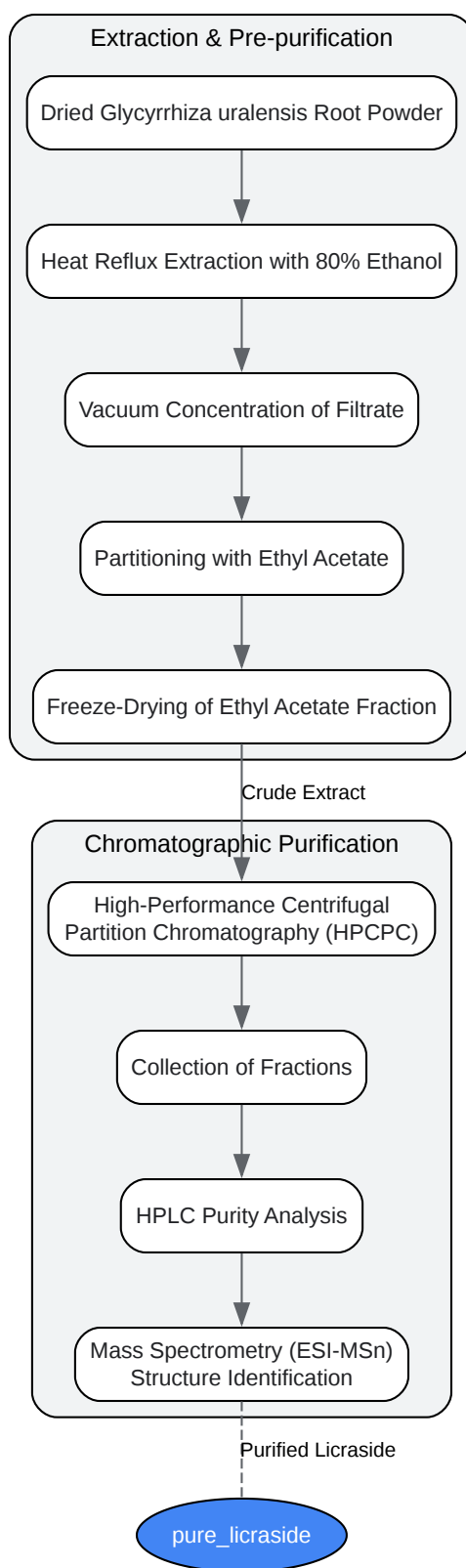
Property	Value	Reference
Alternate Names	Licuroside, Liquiritigenin-4'-apiosyl-glucoside	[1]
CAS Number	29913-71-1	N/A
Molecular Formula	C ₂₆ H ₃₀ O ₁₃	[2]
Molecular Weight	550.51 g/mol	[2]
Natural Source	Glycyrrhiza uralensis, Glycyrrhiza glabra	[1]

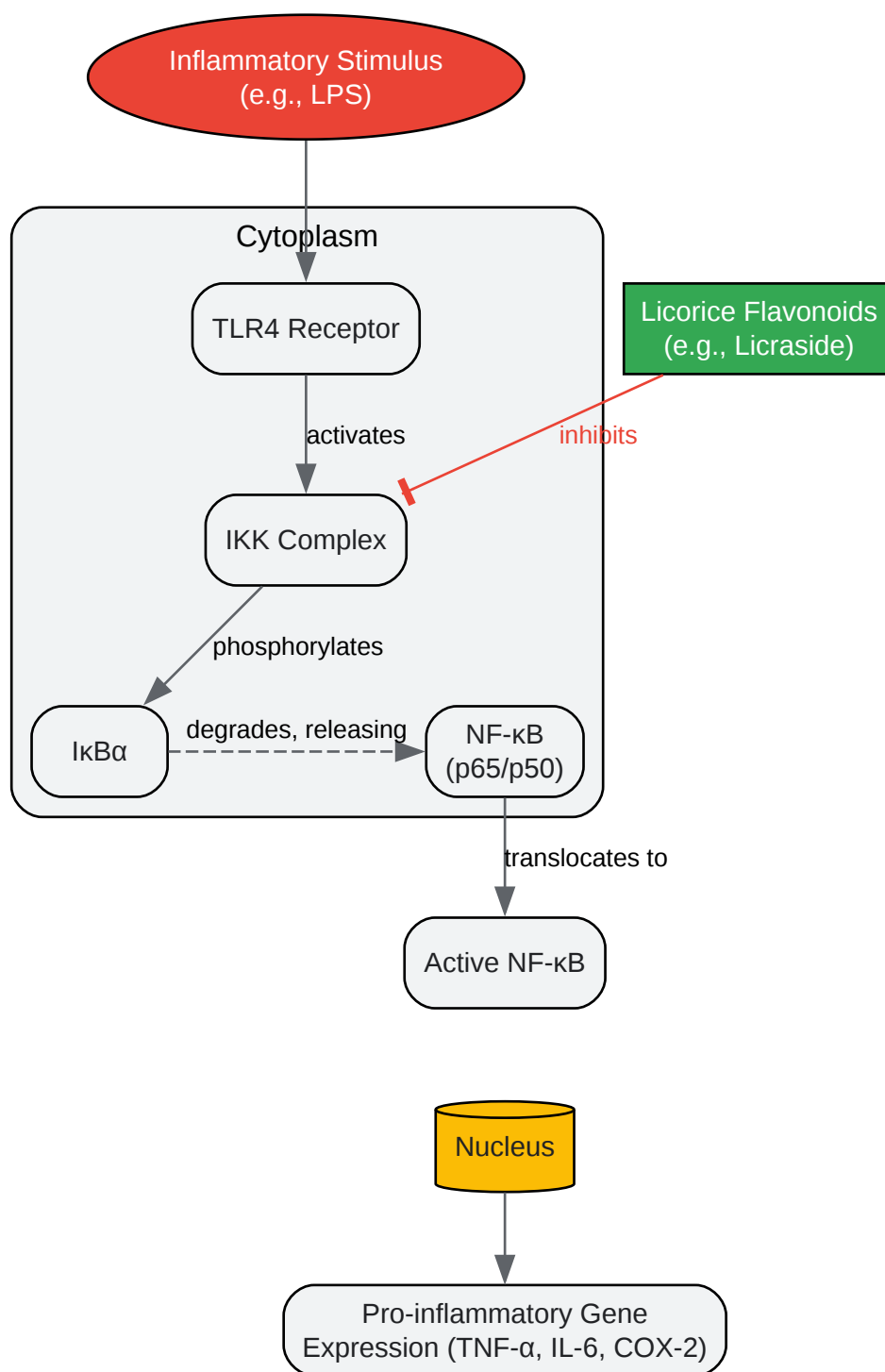
Discovery and Isolation

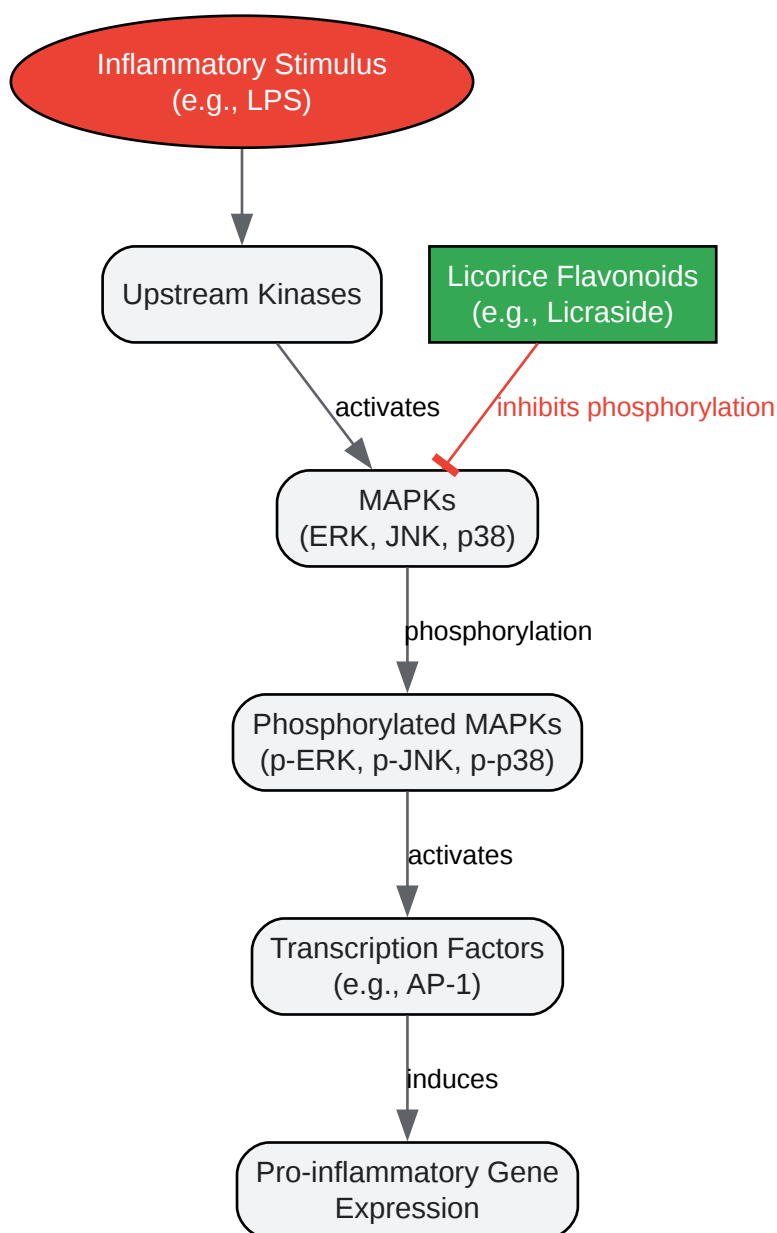
Licraside is a naturally occurring compound and its discovery is intrinsically linked to the phytochemical analysis of licorice root, a staple in traditional medicine. The primary method for obtaining **Licraside** is through extraction and chromatographic purification from its natural source, rather than by total chemical synthesis.

General Isolation Workflow

The isolation of **Licraside** from *Glycyrrhiza uralensis* typically involves a multi-step process beginning with extraction, followed by fractionation and purification using various chromatographic techniques.







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References

- 1. Isolation of liquiritigenin-4'-apiosyl-glucoside and liquiritin from the root of Glycyrrhiza uralensis by high-performance centrifugal partition chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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